

Handling and safety precautions for 2-Chloro-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-5-fluoropyridine

Cat. No.: B044960

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Technical Support Center: 2-Chloro-5-fluoropyridine

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Chloro-5-fluoropyridine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-5-fluoropyridine**?

A1: **2-Chloro-5-fluoropyridine** is a flammable liquid and vapor.^{[1][2]} It is harmful if swallowed, toxic in contact with skin, and may cause respiratory irritation.^{[1][2][3]} It is also known to cause skin irritation and serious eye damage.^{[1][2][3]} The signal word for this chemical is "Danger".^{[1][4]}

Q2: What are the physical and chemical properties of **2-Chloro-5-fluoropyridine**?

A2: The key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C5H3ClFN[1][4][5][6]
Molecular Weight	131.54 g/mol [4][6]
Appearance	Colorless to light yellow liquid[5]
Density	1.297 g/mL at 25 °C[1][4]
Melting Point	19 °C[1]
Boiling Point	144 - 147 °C[1][5]
Flash Point	42 °C (107.6 °F) - closed cup[1][4]
Refractive Index	n _{20/D} 1.503[1][4]

Q3: What Personal Protective Equipment (PPE) is required when handling this substance?

A3: Appropriate PPE includes eye shields, face shields, and gloves.[4] A type ABEK (EN14387) respirator filter should be used.[4] It is crucial to wear protective gloves and eye/face protection.[1] Ensure that eyewash stations and safety showers are located close to the workstation.[7][8]

Q4: How should **2-Chloro-5-fluoropyridine** be stored?

A4: Store in a well-ventilated place and keep the container tightly closed.[1][9] The storage area should be cool.[1][7] It is classified under storage class 3 for flammable liquids.[4] Keep away from heat, sparks, open flames, and hot surfaces.[1][7] The container and receiving equipment should be grounded/bonded.[1]

Q5: What materials are incompatible with **2-Chloro-5-fluoropyridine**?

A5: Avoid contact with strong oxidizing agents and strong acids.[7]

Q6: What are the first aid measures in case of exposure?

A6:

- If Swallowed: Rinse the mouth and call a POISON CENTER or doctor if you feel unwell.[1]
Do not induce vomiting.[8]
- If on Skin: Immediately remove all contaminated clothing and rinse the skin with water/shower.[1] If skin irritation occurs, seek medical advice.[1]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[1]
- If in Eyes: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do, and continue rinsing.[1] Immediately call a POISON CENTER or doctor.[1]

Q7: How should **2-Chloro-5-fluoropyridine** be disposed of?

A7: Dispose of the contents and container to an approved waste disposal plant.[1] Disposal should be in accordance with local, state, or national legislation.[9]

Q8: What should be done in case of a fire involving **2-Chloro-5-fluoropyridine**?

A8: Use alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish the fire.[1] Water spray may be used to cool closed containers.[7] Firefighters should wear self-contained breathing apparatus and full protective gear.[7] Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen halides.[7]

Troubleshooting Guides

Q: I've spilled a small amount of **2-Chloro-5-fluoropyridine** in the fume hood. What should I do?

A: For a small spill, you should soak it up with an inert absorbent material.[7] Place the absorbed material into a suitable, closed container for disposal.[7] Ensure all sources of ignition are removed and use non-sparking tools for cleanup.[7]

Q: I believe my **2-Chloro-5-fluoropyridine** has degraded. What are the signs?

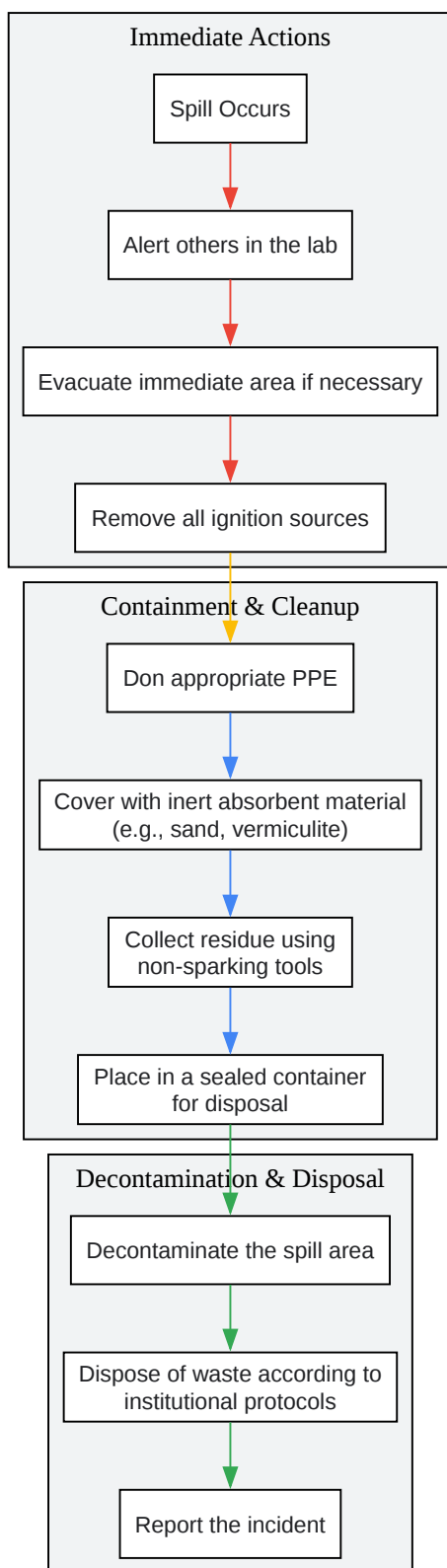
A: While this substance is relatively stable under normal conditions, signs of degradation could include a change in color or the appearance of turbidity.[5][9] If you suspect degradation, it is

best to dispose of the material according to proper procedures.

Q: I'm noticing an unexpected color change in my reaction with **2-Chloro-5-fluoropyridine**. What could be the cause?

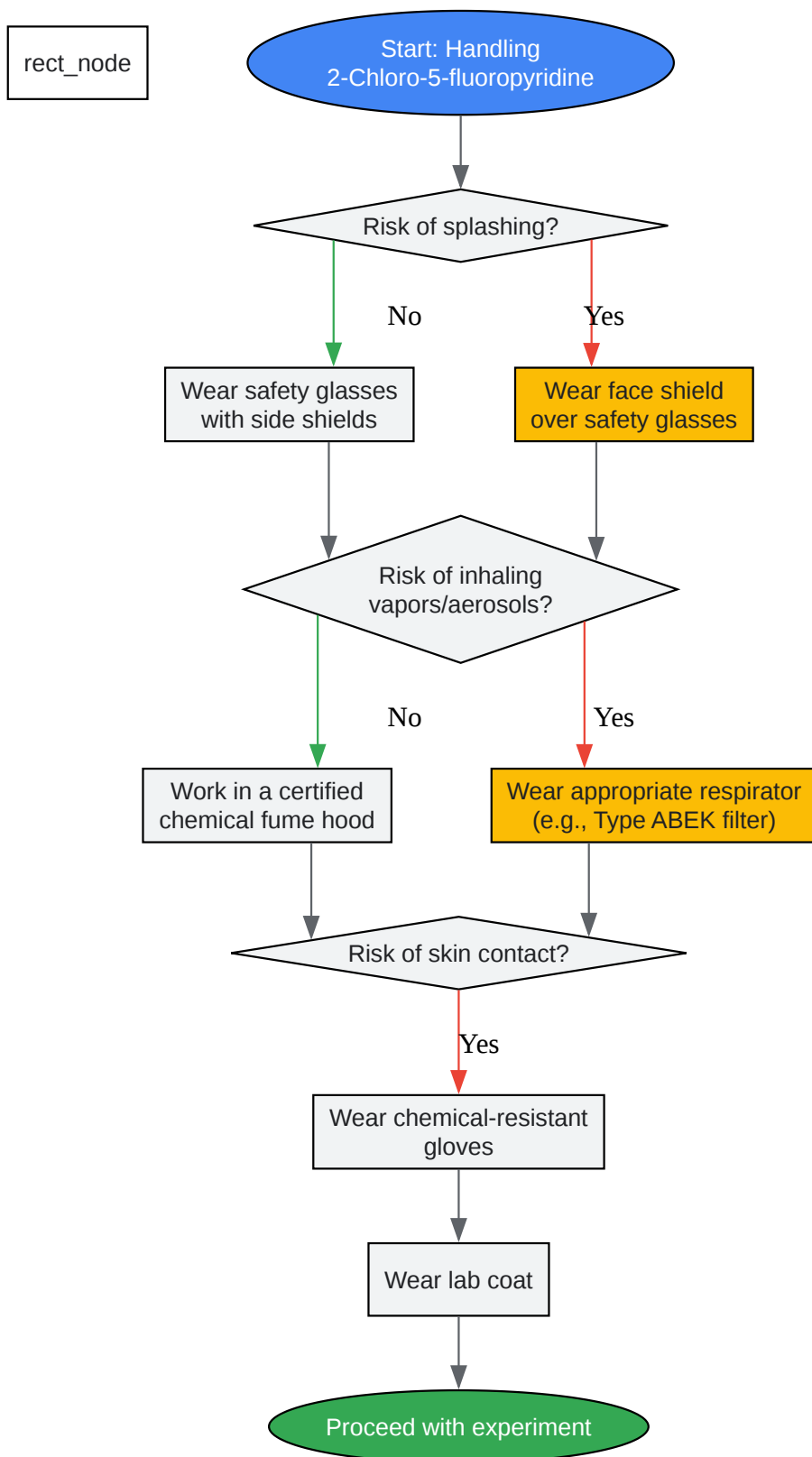
A: An unexpected color change could be due to several factors. Consider the possibility of impurities in your starting material or a reaction with incompatible materials such as strong oxidizing agents or strong acids.^[7] It is also possible that the reaction is sensitive to air or moisture. Review your experimental setup and the purity of all reagents.

Visual Workflows



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Caption: Workflow for handling a **2-Chloro-5-fluoropyridine** spill.



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Caption: Decision logic for selecting appropriate PPE.

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